

Statistical analysis of insect trap data using (z)-9-Nonadecene as a lure.

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Compound of Interest

Compound Name: (z)-9-Nonadecene

Cat. No.: B15590208

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(z)-9-Nonadecene in Insect Traps: A Comparative Analysis of Lure Efficacy

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **(z)-9-Nonadecene**'s performance as an insect lure, supported by experimental data. The focus is on its role in the chemical communication and trapping of the northern winter moth, *Operophtera fagata*.

(z)-9-Nonadecene has been identified as a component of the female sex pheromone of the northern winter moth, *Operophtera fagata*. However, field studies indicate that its role in attracting this species is minimal when compared to other components of the pheromone blend. This guide will delve into the statistical data from field trapping experiments to compare the efficacy of lures containing **(z)-9-Nonadecene** with alternative pheromone compositions.

Data Presentation: Comparative Trap Catches

The following table summarizes the quantitative data from field experiments conducted to evaluate the attractiveness of different pheromone components and their mixtures for male *Operophtera fagata*.

Lure Composition	Mean No. of Male <i>O. fagata</i> Captured per Trap
(6Z,9Z)-nonadecadiene (100 µg)	0.2 ± 0.2
(1,3Z,6Z,9Z)-nonadecatetraene (1 µg)	0
(z)-9-Nonadecene (100 µg)	0
(6Z,9Z)-nonadecadiene + (z)-9-Nonadecene	0.3 ± 0.2
(1,3Z,6Z,9Z)-nonadecatetraene + (z)-9-Nonadecene	0.2 ± 0.2
(6Z,9Z)-nonadecadiene + (1,3Z,6Z,9Z)-nonadecatetraene	17.6 ± 4.5
(6Z,9Z)-nonadecadiene + (1,3Z,6Z,9Z)-nonadecatetraene + (z)-9-Nonadecene	14.3 ± 3.4
Control (unbaited)	0.1 ± 0.1

Data sourced from Mozuraitis, R., et al. (2008). Identification of polyenic hydrocarbons from the northern winter moth, *Operophtera fagata*, and development of a species specific lure for pheromone traps. *Journal of Chemical Ecology*, 34(5), 659-667.

Experimental Protocols

The data presented above was obtained through a structured field trapping experiment. The methodology employed is crucial for the interpretation of the results.

1. Lure Preparation:

- The synthetic pheromone components, including **(z)-9-Nonadecene**, (6Z,9Z)-nonadecadiene, and (1,3Z,6Z,9Z)-nonadecatetraene, were prepared with high purity.
- The compounds were dissolved in hexane to create stock solutions.
- For field deployment, the solutions were applied to rubber septa, which served as the controlled-release dispensers. The solvent was allowed to evaporate completely before the

lures were placed in traps.

2. Trap Design and Deployment:

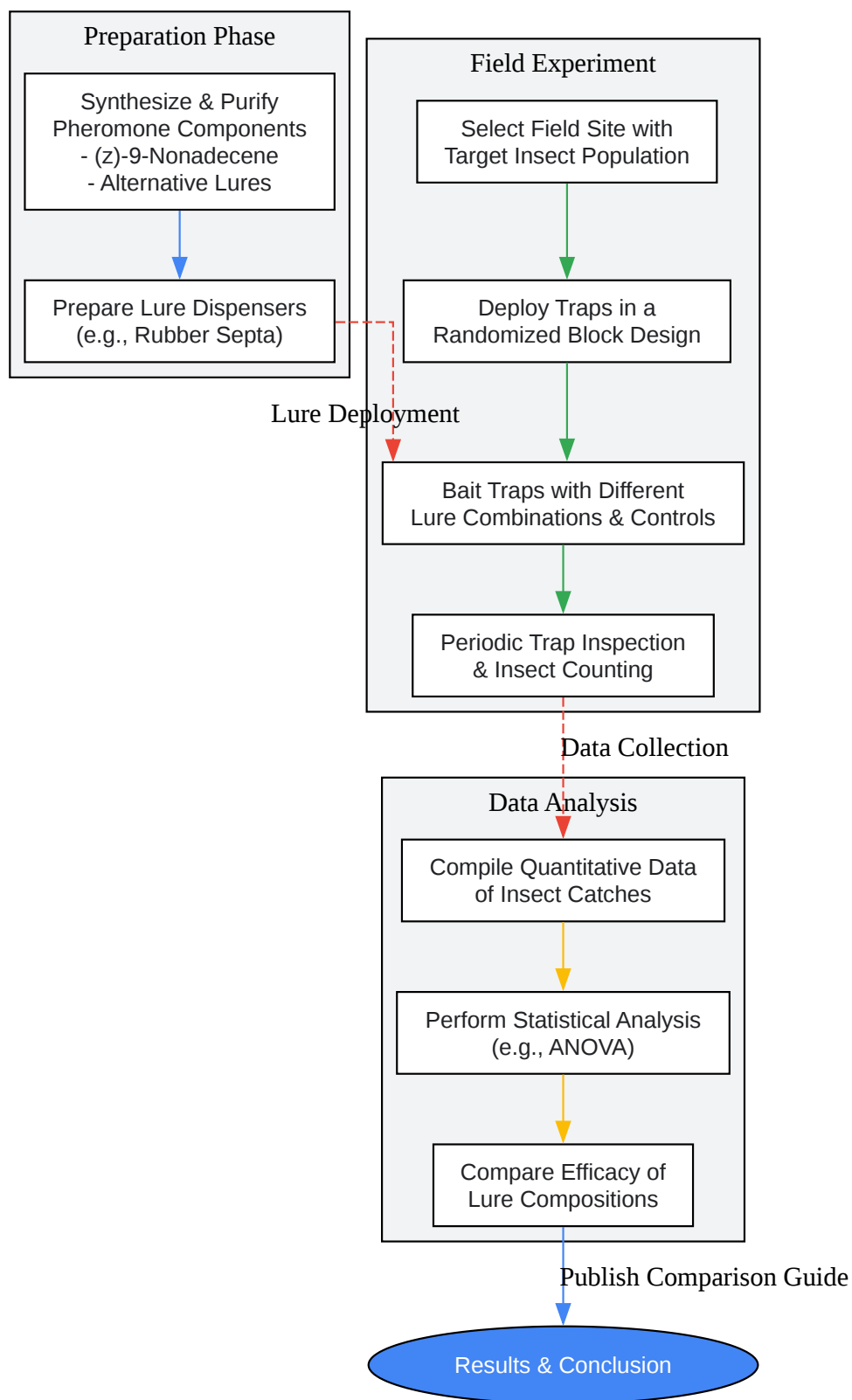
- Tetra traps, a common type of sticky trap used for monitoring moth populations, were utilized in the experiments.
- The traps were deployed in an area with a known population of *Operophtera fagata*.
- To ensure the statistical validity of the results, a randomized block design was implemented. This design minimizes the influence of environmental variations on the trap catches.
- Traps were hung from tree branches at a height of approximately 1.5 to 2 meters above the ground.
- A minimum distance of 20 meters was maintained between traps to prevent interference between the different lures.

3. Data Collection and Analysis:

- The traps were inspected at regular intervals, and the number of captured male *O. fagata* moths in each trap was counted and recorded.
- The experiment was replicated over a period corresponding to the flight season of the target species.
- Statistical analysis, likely an Analysis of Variance (ANOVA) followed by a post-hoc test, was used to determine if there were significant differences in the mean number of moths captured by the different lure combinations.

Mandatory Visualization

The following diagram illustrates the experimental workflow for comparing the efficacy of different insect lures.



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Experimental Workflow for Lure Efficacy Comparison.

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